

[Compound Name] solubility and stability profile

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Compound of Interest

Compound Name: Chloronectrin

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An In-depth Technical Guide on the Solubility and Stability Profile of Acetylsalicylic Acid (Aspirin)

Introduction

Acetylsalicylic Acid (ASA), commonly known as Aspirin, is a cornerstone nonsteroidal anti-inflammatory drug (NSAID) with extensive use for its analgesic, antipyretic, anti-inflammatory, and antiplatelet properties.[1][2] Despite its widespread therapeutic application, ASA is notably susceptible to chemical degradation, primarily through hydrolysis.[1][3] This instability can compromise its efficacy by reducing the concentration of the active pharmaceutical ingredient (API) and increasing the levels of its primary degradants, salicylic acid and acetic acid.[1] A thorough understanding of ASA's solubility and stability is therefore critical for the formulation of robust dosage forms, the definition of appropriate storage conditions, and the assurance of therapeutic safety and effectiveness.

This technical guide provides a comprehensive overview of the physicochemical properties, solubility profile, and stability characteristics of Acetylsalicylic Acid. It details the core degradation pathways, summarizes quantitative data, and presents detailed experimental protocols for stability assessment.

Solubility Profile

The solubility of Acetylsalicylic Acid is influenced by the solvent, temperature, and pH.[4] It is slightly soluble in water, and its solubility increases in polar organic solvents and with rising temperature.[4][5][6] Being a weakly acidic substance ($pK_a \approx 3.5$), its solubility is pH-

dependent.[3][7] In alkaline solutions, such as alkali hydroxides and carbonates, it dissolves but also undergoes rapid decomposition.[2][5][8]

Table 1: Solubility of Acetylsalicylic Acid in Various Solvents

Solvent	Temperature (°C)	Solubility	Citation
Water	20	3 mg/mL (0.3 g/100 mL)	[3]
Water	25	~3 mg/mL	[5]
Water	37	10 mg/mL	[5][9]
Ethanol	25	50 mg/mL	[5]
Ethanol	-	~80 mg/mL	[10]
DMSO	-	~41 mg/mL	[10]
Dimethyl Formamide (DMF)	-	~30 mg/mL	[10]
Diethyl Ether	-	10 g/100 mL	[3]
Chloroform	-	6 g/100 mL	[3]
PBS (pH 7.2)	-	~2.7 mg/mL	[10]

Stability Profile

Acetylsalicylic Acid is a moisture-sensitive compound that is stable in dry air but gradually hydrolyzes in the presence of moisture.[2][11] This hydrolysis is the primary degradation pathway and is significantly influenced by environmental factors.[1]

Key Factors Influencing ASA Stability:

- **Moisture:** The presence of moisture is the most critical factor, leading to hydrolysis. Formulations with high humidity exposure show significant degradation.[11] Formulations often smell of vinegar over time due to the formation of acetic acid from hydrolysis.[2]

- Temperature: Elevated temperatures accelerate the rate of hydrolysis.[12] Studies show that storage at reduced temperatures (<8°C) provides better stability compared to room temperature (18–25°C).[11]
- pH: Hydrolysis is catalyzed by both acids and bases.[1] The reaction is rapid in alkaline solutions (pH > 7.4).[2][10] Aqueous solutions are most stable at a pH of 2-3.[5]
- Light: Direct exposure to sunlight can accelerate degradation, with studies showing significant reductions in ASA content in tablets exposed to light.[1]

Table 2: Summary of Stability Under Stress Conditions

Stress Condition	Observation	Citation
High Humidity	Significant reduction in ASA recovery (as low as 81.10%)	
Elevated Temperature (>25°C)	Notable increase in degradation	
Direct Sunlight	ASA recovery values reduced to as low as 82.5%	[11]
Acid Hydrolysis (0.1 N HCl, 80°C)	Significant degradation observed	[13]
Alkaline Hydrolysis (0.1 N NaOH, RT)	Very susceptible; rapid degradation	[1][13][14]
Oxidative (3% H ₂ O ₂)	Degradation observed	[13]

Degradation Pathways and Mechanism of Action

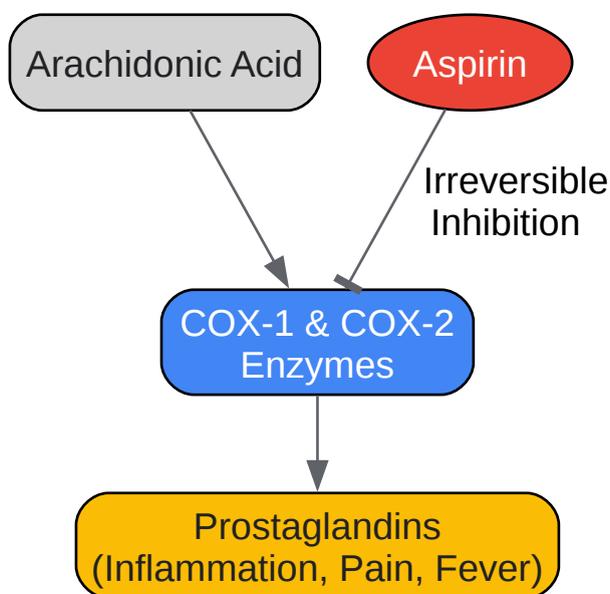
Primary Degradation Pathway: Hydrolysis

The principal degradation route for ASA is the hydrolysis of the ester linkage, which yields Salicylic Acid and Acetic Acid.[1][2] This reaction can occur under acidic, basic, or neutral conditions and is accelerated by heat and moisture.

Caption: Primary hydrolysis pathway of Acetylsalicylic Acid.

Mechanism of Action: COX Inhibition

Aspirin exerts its therapeutic effects primarily by irreversibly inhibiting cyclooxygenase (COX) enzymes (both COX-1 and COX-2).[10] It acetylates a serine residue in the active site of the COX enzyme, thereby blocking the synthesis of prostaglandins, which are key mediators of inflammation, pain, and fever.



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Caption: Aspirin's mechanism of action via COX enzyme inhibition.

Experimental Protocols

Protocol 1: Forced Degradation Study

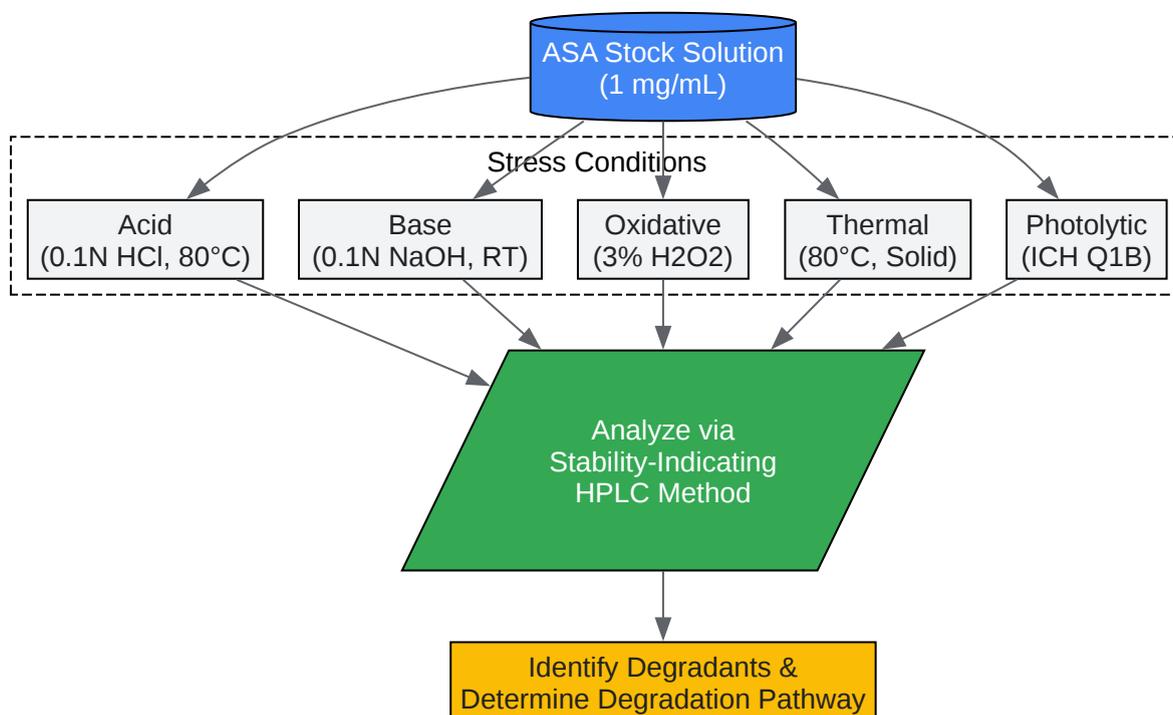
This protocol is designed to identify potential degradation products and establish the intrinsic stability of Acetylsalicylic Acid under various stress conditions, as recommended by ICH guidelines.[1][13]

Objective: To characterize the degradation profile of ASA under acid, base, oxidative, thermal, and photolytic stress.

Methodology:

- Preparation of Stock Solution: Prepare a 1 mg/mL stock solution of Acetylsalicylic Acid in a suitable organic solvent like acetonitrile or methanol.[1]
- Acid Hydrolysis:
 - Mix 5 mL of the stock solution with 5 mL of 0.1 N HCl.
 - Reflux the mixture at 80°C for 3 hours.[13]
 - Cool the solution to room temperature and neutralize with 0.1 N NaOH.
 - Dilute to a final concentration of 100 µg/mL with the mobile phase for analysis.[1]
- Base Hydrolysis:
 - Mix 5 mL of the stock solution with 5 mL of 0.1 N NaOH.
 - Keep the mixture at room temperature for 1 hour, as degradation is rapid.[1]
 - Neutralize the solution with 0.1 N HCl.
 - Dilute to a final concentration of 100 µg/mL with the mobile phase.[1]
- Oxidative Degradation:
 - Mix 5 mL of the stock solution with 5 mL of 3% hydrogen peroxide (H₂O₂).
 - Store the solution at room temperature for a specified period (e.g., 24 hours), protected from light.
 - Dilute to a final concentration of 100 µg/mL with the mobile phase.
- Thermal Degradation:
 - Expose solid ASA powder to dry heat in a hot air oven at 80°C for 48 hours.[1]
 - Dissolve the stressed powder in a suitable solvent and dilute to a final concentration of 100 µg/mL with the mobile phase.

- Photolytic Degradation:
 - Expose the stock solution in a quartz cuvette to UV light (e.g., 254 nm) and fluorescent light in a photostability chamber according to ICH Q1B guidelines.[1]
 - Dilute the exposed solution to a final concentration of 100 µg/mL with the mobile phase.
- Analysis: Analyze all stressed samples, alongside an unstressed control sample, using a validated stability-indicating HPLC method (see Protocol 2).



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